

Chemical tests to differentiate primary, secondary, and tertiary amines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert*-Amylamine

Cat. No.: B128125

[Get Quote](#)

The Hinsberg Test

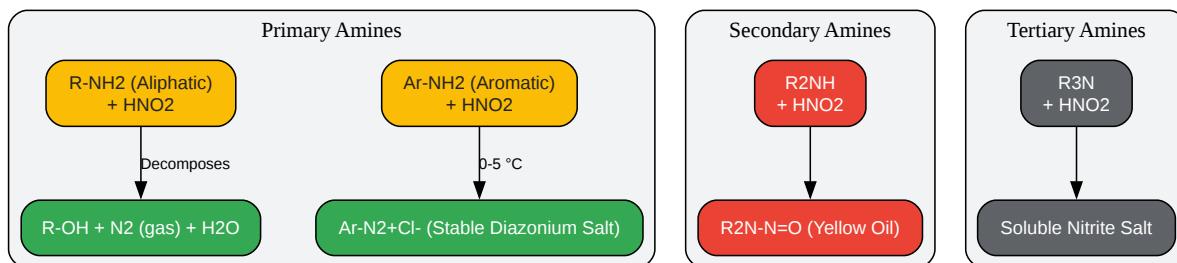
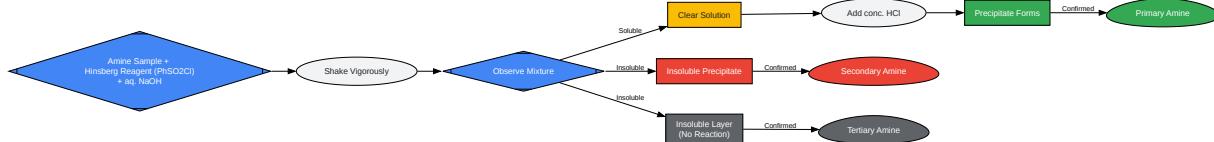
The Hinsberg test is a widely used method for distinguishing between primary, secondary, and tertiary amines.^{[1][2]} The test relies on the reaction of amines with benzenesulfonyl chloride (the Hinsberg reagent) in the presence of an aqueous alkali.^{[3][4]} The differing outcomes of this sulfonamide-forming reaction for each amine class allow for their differentiation.

Principle:

- Primary amines react with benzenesulfonyl chloride to form an N-substituted sulfonamide.^[5] This resulting sulfonamide has an acidic proton on the nitrogen atom, which allows it to be deprotonated by the alkali (e.g., NaOH or KOH), forming a water-soluble salt.^[3] Subsequent acidification of this solution re-protonates the sulfonamide, causing it to precipitate.^[6]
- Secondary amines react to form an N,N-disubstituted sulfonamide.^[5] This molecule lacks an acidic proton on the nitrogen and is therefore insoluble in the alkali solution, appearing as a precipitate.^[3] It also remains insoluble upon acidification.
- Tertiary amines do not have a hydrogen atom on the nitrogen to be replaced, so they do not react with benzenesulfonyl chloride to form a stable sulfonamide.^[2] Under the reaction conditions, they remain as an insoluble layer. Upon acidification, they typically dissolve to form soluble ammonium salts.^{[3][6]}

Experimental Protocol: Hinsberg Test

- To a clean test tube, add 0.5 mL (or 0.5 g) of the amine to be tested.
- Add 10 mL of 10% aqueous sodium hydroxide solution.
- Add 1 mL of benzenesulfonyl chloride.
- Stopper the test tube and shake the mixture vigorously for 5-10 minutes.
- Observe the appearance of the solution. If a precipitate forms, it indicates a secondary amine.
- If the solution is clear (a single layer), it suggests a primary amine. To confirm, acidify the solution by adding concentrated HCl dropwise until the solution is acidic to litmus paper.[\[7\]](#) The formation of a precipitate upon acidification confirms the presence of a primary amine.
- If the amine was initially insoluble and remains so after the addition of the reagent, it is likely a tertiary amine. Add dilute HCl; the insoluble layer should dissolve.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ck12.org [ck12.org]
- 2. ck12.org [ck12.org]
- 3. Hinsberg reaction - Wikipedia [en.wikipedia.org]

- 4. byjus.com [byjus.com]
- 5. jove.com [jove.com]
- 6. Amines Identification: Tests for Primary, Secondary & Tertiary Amines [allen.in]
- 7. Hinsberg Reagent And Test | Unacademy [unacademy.com]
- To cite this document: BenchChem. [Chemical tests to differentiate primary, secondary, and tertiary amines]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b128125#chemical-tests-to-differentiate-primary-secondary-and-tertiary-amines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com